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Optimizing lead compounds for improved MCHR1 binding affinity

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Compound of Interest		
Compound Name:	MCHr1 antagonist 2	
Cat. No.:	B1676266	Get Quote

Technical Support Center: Optimizing MCHR1 Binding Affinity

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working on the optimization of lead compounds for improved Melanin-Concentrating Hormone Receptor 1 (MCHR1) binding affinity.

Frequently Asked Questions (FAQs)

Q1: What are the primary signaling pathways activated by MCHR1?

A1: MCHR1 is a G protein-coupled receptor (GPCR) that primarily couples to Gi and Gq proteins.[1][2][3] Upon binding of its endogenous ligand, melanin-concentrating hormone (MCH), MCHR1 activation leads to:

- Inhibition of adenylyl cyclase: Through its coupling with Gi proteins, MCHR1 inhibits adenylyl cyclase, which results in decreased intracellular cyclic AMP (cAMP) levels.[1][2]
- Stimulation of phospholipase C: Coupling with Gq proteins activates phospholipase C (PLC), leading to the generation of inositol trisphosphate (IP3) and diacylglycerol (DAG). This cascade ultimately results in an increase in intracellular calcium (Ca2+) levels and activation of protein kinase C (PKC).[1]

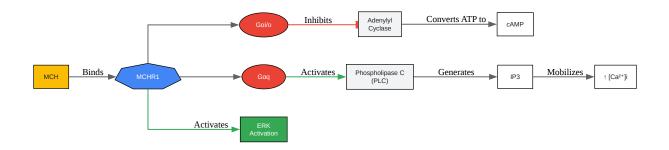


Troubleshooting & Optimization

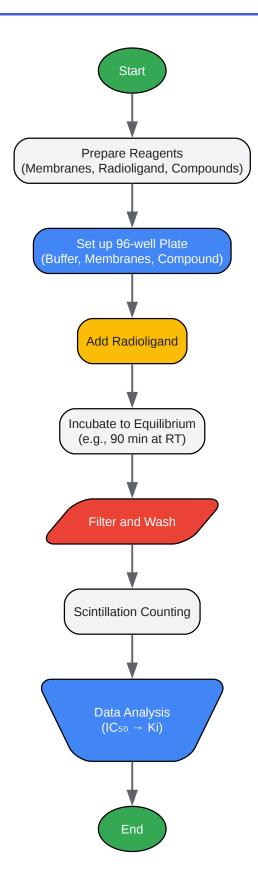
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• Activation of Mitogen-Activated Protein Kinase (MAPK) pathway: MCHR1 activation can also lead to the phosphorylation of extracellular signal-regulated kinase (ERK).[2][3]









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